

Physical properties of (R)-(-)-1-Cyclohexylethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Cyclohexylethanamine

CAS No.: 4352-49-2

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An In-Depth Technical Guide to the Physical Properties of (R)-(-)-1-Cyclohexylethanamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-(-)-1-Cyclohexylethanamine is a chiral primary amine that serves as a critical building block and resolving agent in modern synthetic chemistry. Its utility is particularly pronounced in the pharmaceutical and agrochemical industries, where the stereochemistry of a molecule is paramount to its biological activity and safety profile.[1][2] The presence of a chiral center adjacent to the amine group, combined with the lipophilic cyclohexyl moiety, makes it a versatile tool for asymmetric synthesis and the separation of racemic mixtures.[2][3][4]

This guide provides a comprehensive overview of the core physical and chemical properties of (R)-(-)-1-Cyclohexylethanamine. Moving beyond a simple datasheet, we delve into the practical implications of these properties, offering field-proven insights and detailed experimental protocols to ensure the reliable characterization of this essential chemical compound.

Chemical Identity and Molecular Structure

A precise understanding of a molecule's identity is the foundation of all subsequent experimental work. (R)-(-)-**1-Cyclohexylethanamine** is identified by a unique set of descriptors that define its composition, connectivity, and stereochemistry.

- IUPAC Name: (1R)-**1-cyclohexylethanamine**^[5]
- CAS Number: 5913-13-3^{[5][6]}
- Molecular Formula: C₈H₁₇N^{[5][7]}
- Molecular Weight: 127.23 g/mol ^{[5][7]}
- InChI Key: XBWOPGDJMAJJDG-SSDOTTSWSA-N^[5]

The structure consists of a cyclohexane ring bonded to an ethylamine group at the first carbon, which is the stereogenic center. The "(R)" designation specifies the absolute configuration at this chiral carbon, and the "(-)" indicates that it is levorotatory, meaning it rotates plane-polarized light to the left.

Caption: 2D structure of (R)-(-)-**1-Cyclohexylethanamine**.

Core Physicochemical Properties

The physical properties of a compound dictate its handling, storage, and application conditions. The following table summarizes the key physicochemical data for (R)-(-)-**1-Cyclohexylethanamine**.

Property	Value	Source(s)
Appearance	Colorless to light yellow, clear liquid	[1][2]
Boiling Point	177-178 °C (at 760 mmHg)	[3]
Melting Point	-15 °C (estimate)	[3]
Density	0.866 g/mL at 20 °C	[3]
Refractive Index (n ²⁰ /D)	1.463	[3]
Flash Point	52 °C (125.6 °F) - Closed Cup	
pKa	10.89 ± 0.29 (Predicted)	[1][3]
Air Sensitivity	Sensitive to air; may be hygroscopic	[1][3][8]

These properties indicate a relatively stable, combustible liquid with a high boiling point. Its basicity, indicated by the predicted pKa, is typical for an aliphatic amine.[9] The noted air sensitivity necessitates specific handling and storage protocols, such as blanketing with an inert gas like nitrogen or argon, to prevent degradation.[1][10]

Optical Properties: The Chiral Signature

The most defining characteristic of (R)-(-)-**1-Cyclohexylethanamine** is its chirality, which is quantified by its specific rotation. This property is crucial for confirming the enantiomeric identity and purity of the material.

- Specific Rotation ($[\alpha]^{20}/D$): -3.8° (neat) is a commonly cited value.[3] Ranges from -3.0° to -4.5° are also reported, which can depend on the purity and the specific measurement conditions.[2]

The negative sign confirms the levorotatory nature of the (R)-enantiomer. Measuring the specific rotation is a fundamental quality control step. A deviation from the expected value can indicate the presence of the (S)-(+)-enantiomer or other impurities.

Experimental Protocol: Determination of Specific Rotation via Polarimetry

This protocol provides a self-validating workflow for the precise measurement of specific rotation. The causality behind each step is explained to ensure a robust and reliable outcome.

Objective: To accurately measure the specific rotation of a neat sample of (R)-(-)-**1-Cyclohexylethanamine**.

Instrumentation: A calibrated polarimeter with a sodium lamp (D-line, 589 nm).

Methodology:

- Instrument Calibration & Verification:
 - Action: Power on the polarimeter and allow the sodium lamp to stabilize for at least 15-20 minutes. This is critical for a stable light output and baseline.
 - Causality: A fluctuating light source is a primary cause of inaccurate readings. Stabilization ensures the baseline energy is constant.
 - Verification: Run a calibration check using a certified quartz plate or a standard solution with a known rotation. This step validates that the instrument is performing within specifications.
- Blank Measurement:
 - Action: Carefully clean and dry a 1 dm (100 mm) polarimeter cell. Fill the cell with high-purity, distilled water or the solvent to be used if measuring in solution. Ensure no air bubbles are trapped in the light path.
 - Causality: Air bubbles will scatter light, leading to significant errors. The blank measurement zeroes the instrument, canceling out any minor rotation caused by the cell walls or the solvent itself.
 - Procedure: Place the cell in the polarimeter and record the "zero" reading. It should be within the instrument's tolerance of 0.000°.

- Sample Preparation and Measurement:
 - Action: As the substance is a liquid, the measurement will be performed "neat" (without solvent). Rinse the clean polarimeter cell with a small amount of the (R)-(-)-**1-Cyclohexylethanamine** sample before carefully filling it.
 - Causality: Rinsing with the sample ensures that no residual cleaning solvent dilutes the amine or contaminates the measurement.
 - Procedure: Place the sample-filled cell in the polarimeter. Record at least 3-5 consecutive readings. The readings should be stable and consistent.
- Calculation of Specific Rotation:
 - Action: The observed rotation (α) is used to calculate the specific rotation ($[\alpha]$) using the following formula for a neat liquid: $[\alpha] = \alpha / (l * d)$ Where:
 - α = observed rotation in degrees.
 - l = path length of the cell in decimeters (dm). For a standard cell, $l = 1$.
 - d = density of the liquid in g/mL at the measurement temperature (0.866 g/mL at 20°C).
 - Causality: Specific rotation is an intrinsic property, standardized to a path length of 1 dm and a concentration (or density for neat liquids) of 1 g/mL. This formula normalizes the observed rotation to these standard conditions, allowing for comparison across different experiments and laboratories.
- Reporting:
 - Action: Report the final value including the temperature and wavelength, e.g., $[\alpha]^{20}/D = -3.8^\circ$ (neat).

Solubility Profile

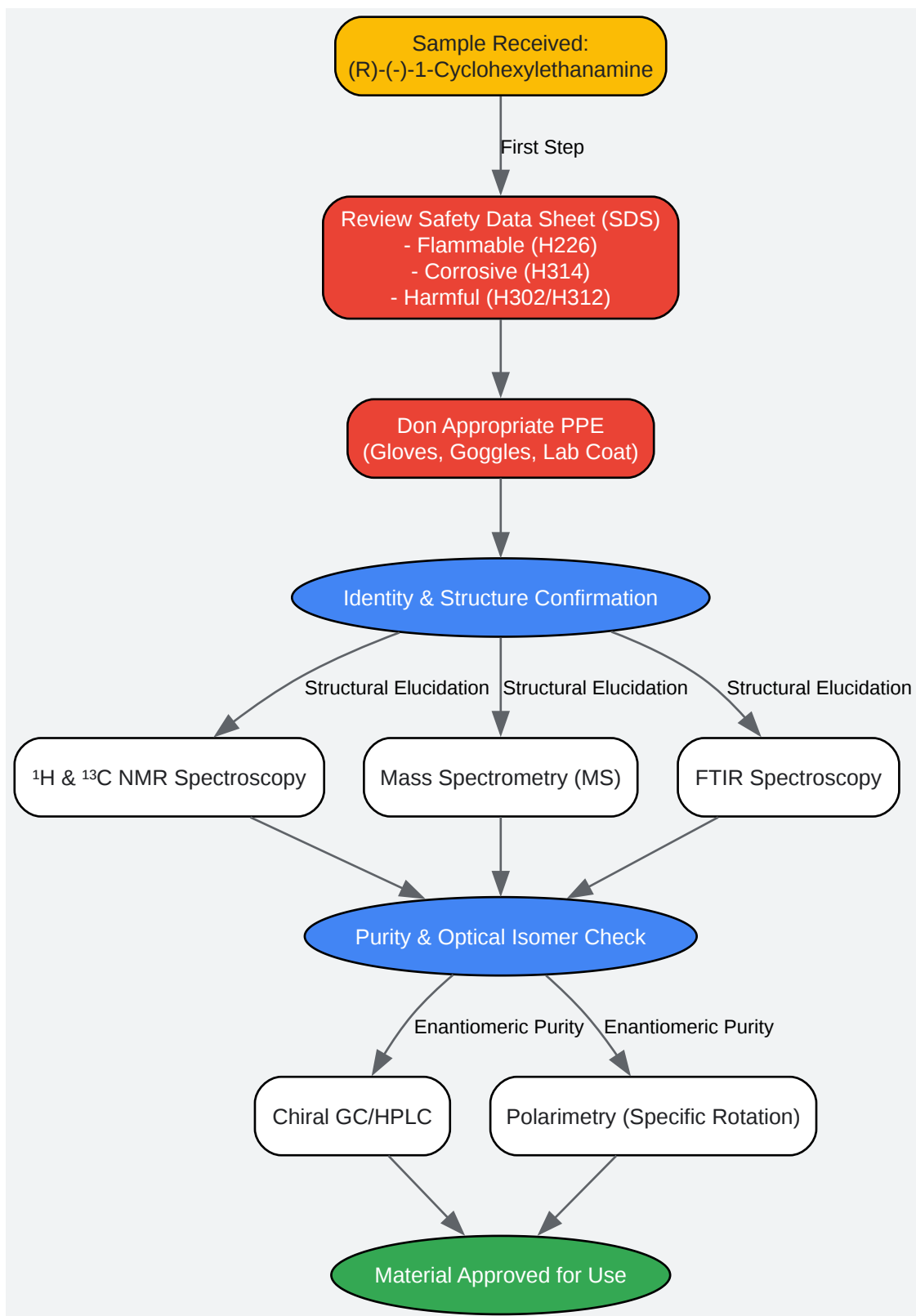
The solubility of (R)-(-)-**1-Cyclohexylethanamine** is a key factor in its application as a reagent and in subsequent workup procedures.

- Water Solubility: Insoluble in water.[1][3]
- Organic Solvent Solubility: Miscible with a wide range of organic solvents, including acetone, chloroform, dimethyl sulfoxide (DMSO), ethanol, methanol, diethyl ether, and petroleum ether.[1][3][4]

Insight: The molecule's structure explains this profile. The nonpolar cyclohexyl ring dominates the molecule's character, making it immiscible with polar water. However, it readily dissolves in organic solvents. This differential solubility is exploited during reaction workups, where it can be easily extracted from aqueous layers into an organic phase.

Spectral and Safety Characterization Workflow

A comprehensive characterization of any chemical involves confirming its structure through spectroscopy and understanding its hazards.



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Caption: Workflow for the physical and safety characterization.

- Spectroscopic Data:
 - Mass Spectrometry (MS): Provides confirmation of the molecular weight (127.23 g/mol).
[6]
 - Infrared (IR) Spectroscopy: Will show characteristic peaks for N-H stretching of a primary amine (around 3300-3400 cm^{-1}) and C-H stretching of the aliphatic rings and chains.[5]
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra provide the definitive structural fingerprint, allowing for the assignment of every proton and carbon in the molecule.[7][11]
- Safety and Handling:
 - GHS Hazards: The compound is classified as a flammable liquid (H226), causes severe skin burns and eye damage (H314), and is harmful if swallowed or in contact with skin (H302, H312).[5][7]
 - Handling: Due to its corrosive and flammable nature, it must be handled in a well-ventilated fume hood, away from ignition sources.[12] Appropriate personal protective equipment (PPE), including chemical-resistant gloves and safety goggles, is mandatory.
[12]
 - Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere (e.g., nitrogen) to prevent degradation from air and moisture.[1][3][12]

Conclusion

(R)-(-)-**1-Cyclohexylethanamine** is a cornerstone chiral amine whose utility is deeply rooted in its distinct physical properties. Its liquid state, high boiling point, and solubility in organic solvents make it a practical reagent for synthesis. More importantly, its levorotatory optical activity is a direct and measurable indicator of its stereochemical identity. A thorough understanding and verification of these properties, through systematic protocols as outlined in this guide, are essential for any researcher or developer aiming to leverage this molecule's full potential in creating stereochemically pure, high-value chemical entities.

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- To cite this document: BenchChem. [Physical properties of (R)-(-)-1-Cyclohexylethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1205470/docs#physical-properties-of-r-1-cyclohexylethanamine>]

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